

Boc-Cys(Trt)-OH safety data sheet and handling precautions

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Compound of Interest

Compound Name: Boc-Cys(Trt)-OH

Cat. No.: B8817205

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Technical Guide to the Safe Handling of Boc-Cys(Trt)-OH

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of the safety data and handling precautions for N- α -(t-Butoxycarbonyl)-S-trityl-L-cysteine, commonly referred to as **Boc-Cys(Trt)-OH**. The information is intended to support laboratory safety protocols and to ensure the responsible use of this reagent in research and development.

Chemical and Physical Properties

Boc-Cys(Trt)-OH is a widely used derivative of the amino acid L-cysteine in solid-phase peptide synthesis (SPPS). The tert-butoxycarbonyl (Boc) group protects the α -amino group, while the bulky trityl (Trt) group protects the thiol side chain.

Property	Value
CAS Number	21947-98-8[1]
Molecular Formula	C ₂₇ H ₂₉ NO ₄ S[1]
Molecular Weight	463.59 g/mol
Appearance	White to off-white or beige powder
Melting Point	143-146 °C
Storage Temperature	-20°C (-15°C to -25°C) is recommended for long-term storage. Some suppliers suggest storage at 2°C - 8°C.

Toxicological Data

A thorough review of publicly available safety data reveals a lack of quantitative toxicological information for **Boc-Cys(Trt)-OH**. No LD50 (lethal dose, 50%) or LC50 (lethal concentration, 50%) values have been determined. The toxicological properties have not been fully investigated. Therefore, this compound should be handled with the care due to a potentially hazardous substance. The primary hazards identified are related to irritation.

GHS Hazard and Precautionary Information

The following tables summarize the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals information for **Boc-Cys(Trt)-OH**.

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[1]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation.[1]
Specific Target Organ Toxicity - Single Exposure	Category 3	H335: May cause respiratory irritation.[1]

Table 2: GHS Precautionary Statements

Type	Code	Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spray. ^[1]
P264		Wash skin thoroughly after handling. ^[1]
P271		Use only outdoors or in a well-ventilated area. ^[1]
P280		Wear protective gloves/protective clothing/eye protection/face protection. ^[1]
Response	P302 + P352	IF ON SKIN: Wash with plenty of water.
P304 + P340		IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305 + P351 + P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. ^[1]
P312		Call a POISON CENTER/doctor if you feel unwell. ^[1]
P332 + P313		If skin irritation occurs: Get medical advice/attention.
P337 + P313		If eye irritation persists: Get medical advice/attention. ^[1]
P362 + P364		Take off contaminated clothing and wash it before reuse.

Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.	
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.[1]

Handling and Personal Protective Equipment (PPE)

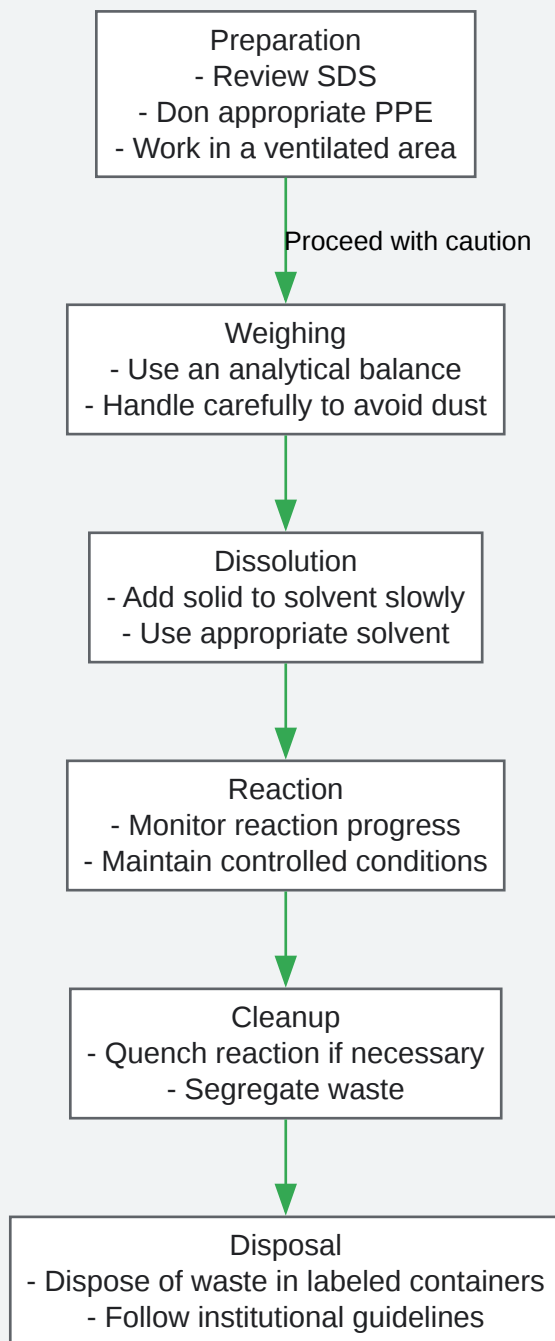
Adherence to proper handling procedures and the use of appropriate personal protective equipment are crucial to minimize risk.

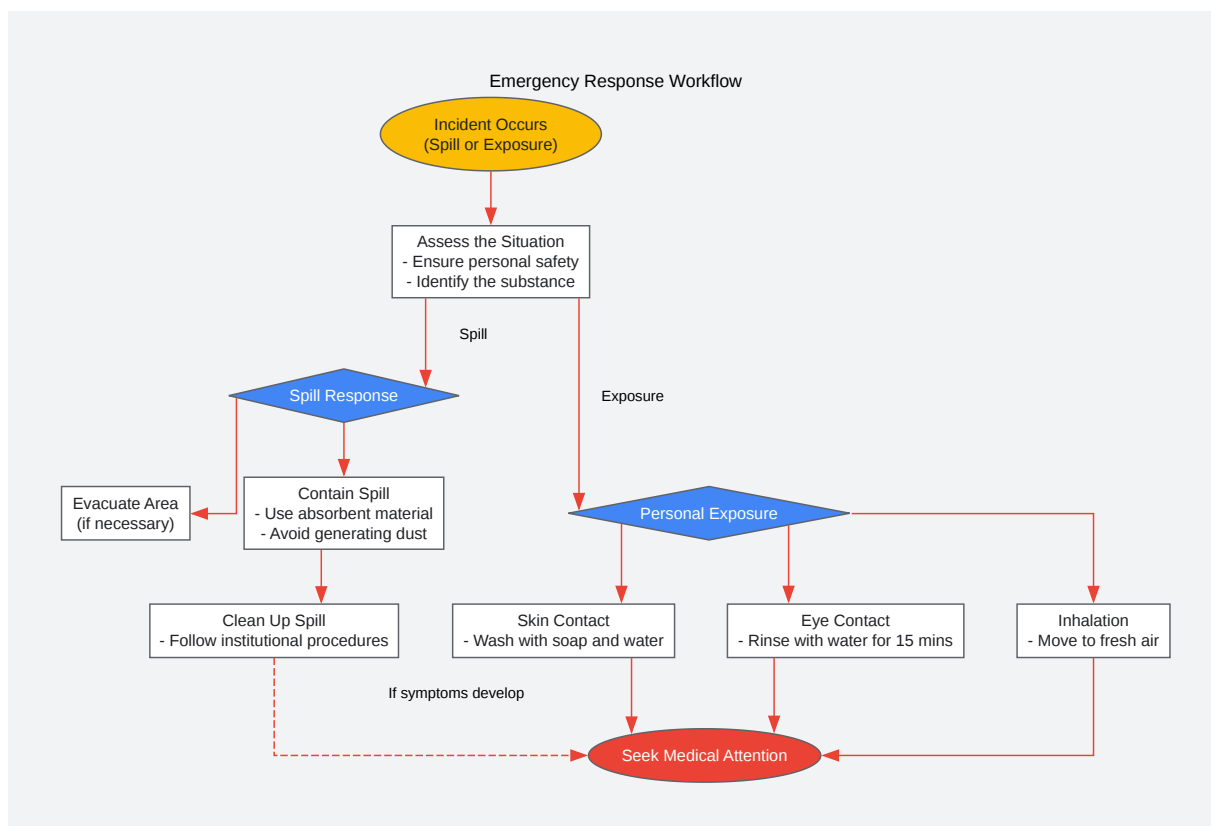
Table 3: Recommended Personal Protective Equipment

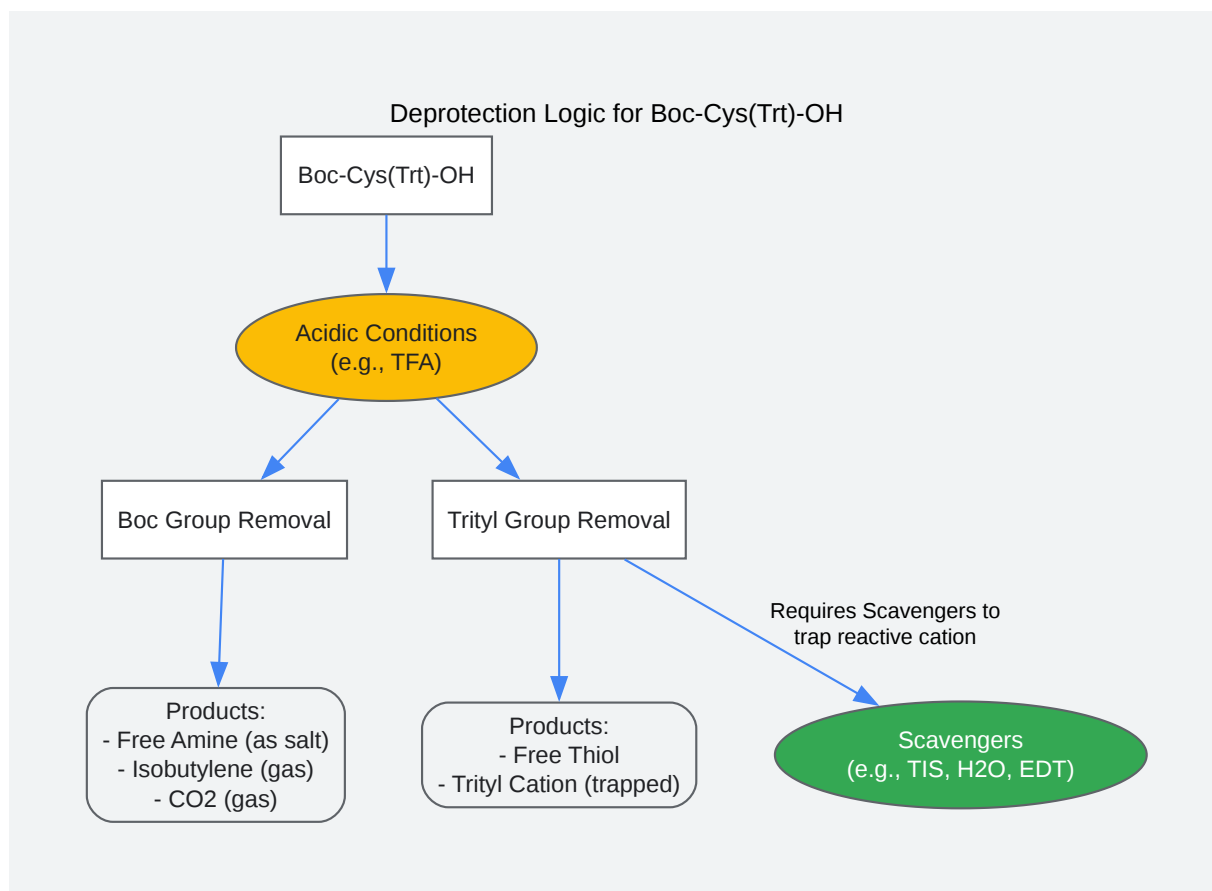
Protection Type	Specification
Eye/Face Protection	Safety glasses with side-shields or goggles.
Skin Protection	Chemically resistant gloves (e.g., nitrile rubber). Lab coat or other protective clothing.
Respiratory Protection	For operations generating dust, a NIOSH-approved N95 or higher-rated dust mask should be used.[2]
Hand Protection	Inspect gloves for integrity before use and use proper glove removal technique.

Handling Workflow Diagram

Standard Handling Workflow for Boc-Cys(Trt)-OH







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References

- 1. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
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